

Personal protective equipment for handling Glycine-13C2,15N p-Toluenesulfonate

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Compound of Interest

Compound Name: Glycine-13C2,15N p-Toluenesulfonate

Cat. No.: B15559080

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Essential Safety and Handling of Glycine-13C2,15N p-Toluenesulfonate

For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **Glycine-13C2,15N p-Toluenesulfonate**, a stable isotope-labeled compound. The following procedures and recommendations are based on the available safety data for its components, Glycine-13C2,15N and Glycine p-Toluenesulfonate, to ensure the highest safety standards in the absence of a specific Safety Data Sheet (SDS) for the isotopically labeled salt.

Personal Protective Equipment (PPE)

When handling **Glycine-13C2,15N p-Toluenesulfonate**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure personal safety. The recommended PPE is detailed below.

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must conform to EN166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves prior to use. ^[1]
Skin and Body Protection	Laboratory coat	Standard laboratory coat to be worn at all times.
Long pants and closed-toe shoes	To protect skin from potential spills.	
Respiratory Protection	NIOSH/MSHA approved respirator	Recommended when handling large quantities or if dust is generated. Use in a well-ventilated area.

Hazard Identification and First Aid

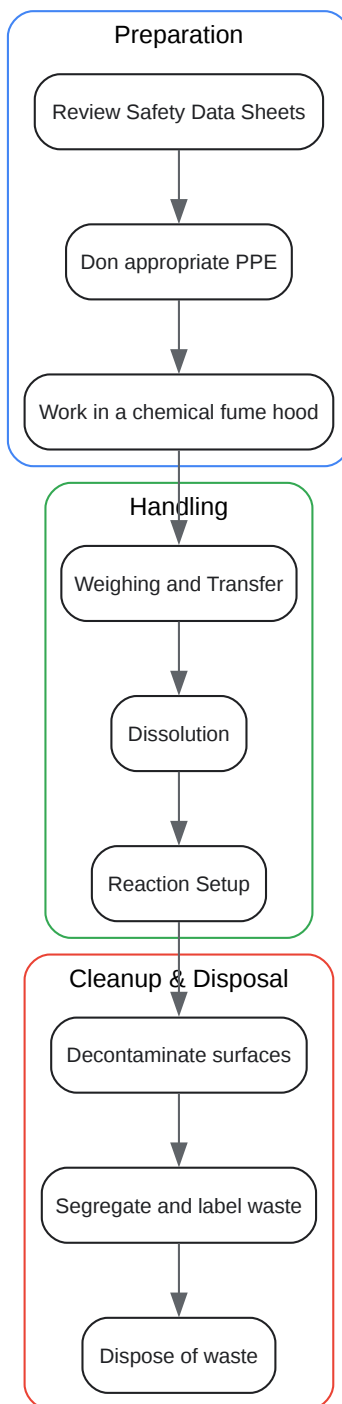
While stable isotopic labeling does not confer radioactivity, the chemical properties of **Glycine-13C2,15N p-Toluenesulfonate** warrant caution. The primary hazards are associated with the p-toluenesulfonate moiety, which can be a skin and eye irritant.

Hazard	First Aid Measures
Eye Contact	Causes serious eye irritation.
Skin Contact	May cause skin irritation.
Inhalation	May cause respiratory tract irritation.
Ingestion	May be harmful if swallowed.

Operational Plan for Safe Handling

A systematic workflow is essential for the safe handling of **Glycine-13C2,15N p-Toluenesulfonate** from receipt to disposal.

Operational Workflow for Handling Glycine-13C2,15N p-Toluenesulfonate



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Caption: A step-by-step workflow for the safe handling of the compound.

Disposal Plan

The disposal of **Glycine-13C2,15N p-Toluenesulfonate** and its associated waste should be handled with care, treating it as chemical waste. Since the isotopic labels (13C and 15N) are stable and non-radioactive, no special precautions for radioactivity are required.^[2]

Waste Type	Disposal Procedure
Unused or Expired Compound	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated, sealed container for solid chemical waste.
Contaminated Solutions	Collect in a labeled, sealed container for liquid chemical waste. Do not mix with incompatible wastes.
Empty Containers	Rinse thoroughly with an appropriate solvent. The rinsate should be collected as liquid chemical waste. Dispose of the rinsed container as non-hazardous waste, or as directed by institutional guidelines.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **Glycine-13C2,15N p-Toluenesulfonate**, ensuring both personal safety and the integrity of their research.

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References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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